

# A Comparative Guide to Laser Cooling of Rubidium-85 and Rubidium-87

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## Compound of Interest

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For researchers and scientists in atomic physics and quantum technologies, the choice between **Rubidium-85** ( $^{85}\text{Rb}$ ) and Rubidium-87 ( $^{87}\text{Rb}$ ) for laser cooling experiments is a critical one, with significant implications for achievable temperatures, atom numbers, and the pursuit of quantum phenomena such as Bose-Einstein condensation (BEC). This guide provides an objective comparison of the laser cooling performance of these two isotopes, supported by experimental data and detailed methodologies.

## Atomic Structure and Cooling Transitions: A Tale of Two Isotopes

The foundation of laser cooling lies in the specific arrangement of an atom's energy levels, particularly the hyperfine structure. Both  $^{85}\text{Rb}$  and  $^{87}\text{Rb}$  are cooled on the D2 transition ( $5^2\text{S}_{1/2} \rightarrow 5^2\text{P}_{3/2}$ ), which has a wavelength of approximately 780 nm.<sup>[1][2]</sup> However, their differing nuclear spins ( $I = 5/2$  for  $^{85}\text{Rb}$  and  $I = 3/2$  for  $^{87}\text{Rb}$ ) result in distinct hyperfine energy level splittings.<sup>[3][4]</sup> This necessitates different frequencies for the cooling and repumping lasers.

The cooling laser is typically red-detuned from the "cycling" transition, which for  $^{85}\text{Rb}$  is the  $F=3 \rightarrow F'=4$  transition and for  $^{87}\text{Rb}$  is the  $F=2 \rightarrow F'=3$  transition.<sup>[5]</sup> An atom moving towards a laser beam sees the light Doppler-shifted closer to resonance, leading to a higher probability of absorbing a photon and receiving a momentum "kick" that slows it down. To counteract the atom falling into a "dark" hyperfine state from which it can no longer be excited by the cooling laser, a second "repumping" laser is required. This laser excites the atoms from the lower ground hyperfine state back into the cooling cycle.

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## Comparative Performance in Laser Cooling

Experimental results reveal distinct advantages and disadvantages for each isotope in the context of laser cooling, particularly within a Magneto-Optical Trap (MOT).

Parameter	Rubidium-85	Rubidium-87	Reference
Natural Abundance	72.17%	27.83%	[6]
Nuclear Spin (I)	5/2	3/2	[3]
Ground State Hyperfine Splitting	~3.0 GHz	~6.8 GHz	[7]
Cooling Transition	$5S_{1/2}(F=3) \rightarrow 5P_3/2(F'=4)$	$5S_{1/2}(F=2) \rightarrow 5P_3/2(F'=3)$	[5]
Repumping Transition	$5S_{1/2}(F=2) \rightarrow 5P_3/2(F'=3)$	$5S_{1/2}(F=1) \rightarrow 5P_3/2(F'=2)$	[5]
Typical Achieved Temperature in MOT	~80 $\mu$ K	~150 $\mu$ K	[8]
Typical Atom Number in MOT	Can be higher than $^{87}\text{Rb}$	$10^6 - 10^7$	[5][8][9]
Loading Time	Shorter than $^{87}\text{Rb}$ for the same atom number	Longer than $^{85}\text{Rb}$ for the same atom number	[8]
Scattering Length	Negative (unfavorable for BEC)	Positive (favorable for BEC)	[1]

One study directly comparing the two isotopes in the same diffuse light cooling apparatus found that  $^{85}\text{Rb}$  could be cooled to a lower temperature of about 80  $\mu$ K, compared to 150  $\mu$ K for  $^{87}\text{Rb}$  under the same conditions.[8] Furthermore, the integrating sphere could capture more cold

$^{85}\text{Rb}$  atoms, and the loading time was shorter for  $^{85}\text{Rb}$  than for  $^{87}\text{Rb}$  to achieve the same number of trapped atoms.[8]

However, for many applications, particularly the creation of Bose-Einstein condensates (BECs),  $^{87}\text{Rb}$  is the preferred isotope.[7] This is due to its positive "scattering length," which corresponds to a repulsive interaction between atoms, leading to a stable condensate.[1] In contrast,  $^{85}\text{Rb}$  has a negative scattering length, signifying an attractive interaction that makes it inherently unstable for forming a large BEC without the use of Feshbach resonances to tune the interaction strength.[1][7]

## Experimental Protocols: Magneto-Optical Trapping

The standard technique for laser cooling of both rubidium isotopes is the Magneto-Optical Trap (MOT). This apparatus uses a combination of laser light and a spatially varying magnetic field to both cool and trap neutral atoms.

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### Key Methodological Steps:

- Vacuum System: A vacuum chamber is prepared with a pressure as low as  $5 \times 10^{-9}$  mbar to minimize collisions between the rubidium atoms and background gas.[5] Rubidium atoms are introduced by heating a solid source.[5]
- Laser System:
  - Cooling Laser: A laser is tuned a few megahertz below the cooling transition frequency for the chosen isotope ( $F=3 \rightarrow F'=4$  for  $^{85}\text{Rb}$ ;  $F=2 \rightarrow F'=3$  for  $^{87}\text{Rb}$ ).[5] For  $^{87}\text{Rb}$ , an optimized detuning is about -18 MHz.[8] The laser beam is split into three orthogonal pairs of counter-propagating beams that intersect at the center of the vacuum chamber.
  - Repumping Laser: A second laser is tuned to the repumping transition ( $F=2 \rightarrow F'=3$  for  $^{85}\text{Rb}$ ;  $F=1 \rightarrow F'=2$  for  $^{87}\text{Rb}$ ) to prevent atoms from accumulating in the lower ground hyperfine state.[5]

- Magnetic Field: A pair of anti-Helmholtz coils generates a quadrupole magnetic field with a zero field at the center of the trap.[\[5\]](#) This field creates a position-dependent Zeeman shift of the atomic energy levels, which is essential for the trapping mechanism. An atom that moves away from the center will be shifted into resonance with the laser beam that pushes it back towards the center.
- Diagnostics: The trapped atoms form a small, glowing cloud at the center of the chamber. The properties of this cloud, such as atom number, density, and temperature, can be measured using fluorescence imaging or absorption imaging techniques.[\[5\]](#)

## Conclusion: Isotope Selection Depends on Experimental Goals

The choice between **Rubidium-85** and Rubidium-87 for laser cooling is not a matter of one being definitively superior to the other, but rather a decision based on the specific scientific objectives.

- Rubidium-87 is the dominant choice for experiments aiming to create Bose-Einstein condensates due to its favorable collisional properties.[\[1\]](#)[\[7\]](#) Its larger ground-state hyperfine splitting is also advantageous for applications in atomic clocks.[\[7\]](#) The vast body of research and established techniques for creating BECs with <sup>87</sup>Rb make it a reliable and well-understood option.
- **Rubidium-85**, while less common for BEC experiments, presents its own set of advantages. Studies have shown that it can be cooled to lower temperatures in a MOT and trapped in larger numbers with shorter loading times under certain conditions.[\[8\]](#) This makes it a compelling candidate for experiments where a large, cold atomic sample is desired without the stringent requirements for BEC, such as in studies of cold atom collisions or for loading into other types of traps. The ability to tune its scattering properties with Feshbach resonances also opens up avenues for research into strongly interacting quantum gases.[\[1\]](#)

Ultimately, a thorough understanding of the distinct atomic properties and laser cooling performance of each isotope is paramount for designing successful experiments at the forefront of atomic physics and quantum technology.

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